

Personal protective equipment for handling 1,2-Diphenylethane-D14

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Compound of Interest

Compound Name: 1,2-Diphenylethane-D14

Cat. No.: B1357025

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Essential Safety and Handling Guide for 1,2-Diphenylethane-D14

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1,2-Diphenylethane-D14** in a laboratory setting. Following these procedures is critical for ensuring personnel safety and maintaining the isotopic integrity of the compound.

I. Compound Identification and Properties

Property	Value	Source
Chemical Name	1,2-Diphenylethane-D14	[1]
Synonyms	Bibenzyl-D14, Dibenzyl-D14	[2]
CAS Number	94371-89-8	[3]
Molecular Formula	C ₁₄ D ₁₄	[3]
Molecular Weight	196.35 g/mol	[3]
Appearance	White to light yellow crystalline solid	[4]
Melting Point	50-53°C	[2][4]
Boiling Point	284°C	[2][4]
Solubility	Soluble in ether, chloroform, and hot ethanol. Practically insoluble in water.	[2][4]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere (e.g., Argon or Nitrogen).[2][5] Room temperature is generally acceptable.[4]	

II. Hazard Identification and Personal Protective Equipment (PPE)

Based on the properties of the non-deuterated analogue, 1,2-Diphenylethane, and general handling procedures for deuterated and aromatic hydrocarbon compounds, the following hazards should be considered.

Hazard	Description	Recommended PPE
Eye Irritation	May cause serious eye irritation.	Safety glasses with side shields or chemical safety goggles.[6]
Skin Irritation	May cause skin irritation. Avoid contact with skin.[4]	Impervious gloves (e.g., Nitrile rubber).[7] Lab coat or protective clothing.[6]
Respiratory Irritation	May cause respiratory irritation if inhaled as dust. Do not breathe dust.[4]	Use in a well-ventilated area or in a chemical fume hood.[8][9] If dust is generated, a NIOSH-approved respirator may be necessary.[10]
Hygroscopic Nature	As a deuterated compound, it is susceptible to isotopic exchange with atmospheric moisture, which can compromise its isotopic purity. [5][11]	Handle under a dry, inert atmosphere (e.g., in a glovebox or using a Schlenk line).[5]

Summary of Required Personal Protective Equipment:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile rubber gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a chemical fume hood.

III. Operational Plan: Step-by-Step Handling Protocol

This protocol is designed to ensure both the safety of the handler and the integrity of the **1,2-Diphenylethane-D14**.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Prepare a clean, dry work area within the fume hood.
- For sensitive applications, handle the compound in a glovebox with a dry, inert atmosphere.
- Have an eyewash station and safety shower readily accessible.[\[9\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat.
- Wear chemical safety goggles.
- Don nitrile gloves.

3. Handling the Compound:

- Before opening, allow the container to reach room temperature to prevent condensation of atmospheric moisture.
- Conduct all weighing and transferring of the solid compound within the chemical fume hood.
- Use clean, dry spatulas and glassware to handle the compound.
- Avoid generating dust. If dust is created, ensure it is contained within the fume hood.
- Keep the container tightly closed when not in use.

4. Storage:

- After use, purge the container with a dry, inert gas (e.g., argon or nitrogen) before sealing.
- Store the container in a desiccator or a dry storage cabinet.

IV. Disposal Plan

1. Waste Collection:

- Collect all waste materials containing **1,2-Diphenylethane-D14** in a designated, labeled hazardous waste container. This includes:
- Empty product containers.
- Contaminated PPE (gloves, etc.).
- Contaminated lab supplies (weighing boats, pipette tips, etc.).
- Do not mix with other waste streams unless compatibility is confirmed.

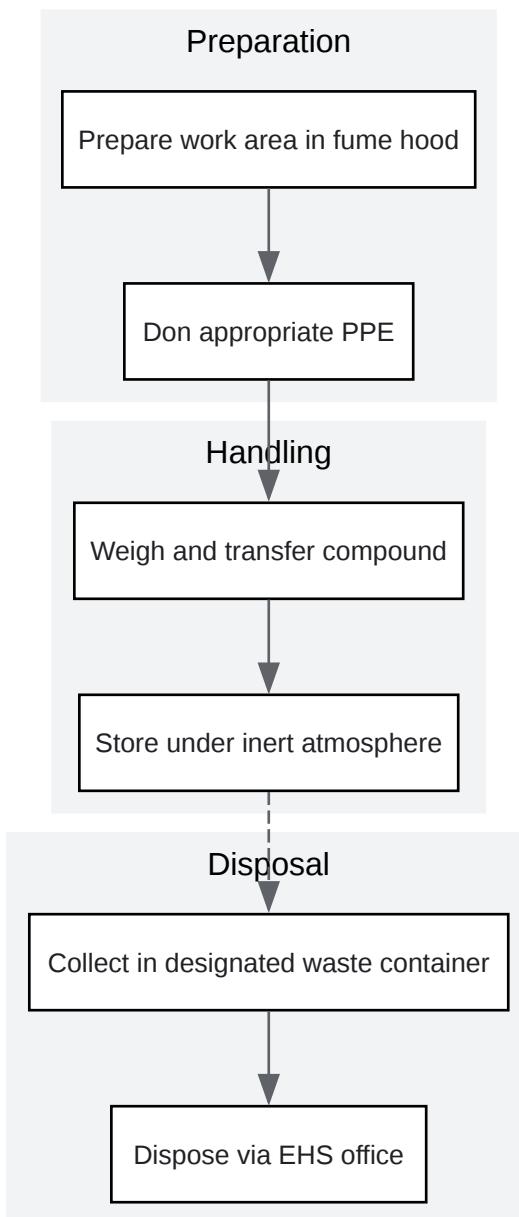
2. Waste Disposal:

- Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Waste is considered non-hazardous for transport via road and rail.[\[7\]](#)

V. Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **1,2-Diphenylethane-D14**.

Workflow for Safe Handling of 1,2-Diphenylethane-D14

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Caption: Workflow for the safe handling and disposal of **1,2-Diphenylethane-D14**.

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